

Comprehensive NMR Chemical Shift Assignment Comparison Guide: 2- [(Benzyloxy)methyl]piperidine in CDCl₃

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Compound of Interest

Compound Name: 2-[(Benzyloxy)methyl]piperidine

CAS No.: 104678-14-0

Cat. No.: B13841687

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Executive Summary

The structural elucidation of substituted azaheterocycles is a critical bottleneck in the development of alkaloid-derived therapeutics and azasugars. 2-[(Benzyloxy)methyl]piperidine presents a unique analytical challenge due to the conformational flexibility of its piperidine ring and the complex diastereotopic nature of its benzyloxymethyl side chain.

This guide objectively compares the performance of Traditional Multi-Dimensional NMR (1D/2D) methodologies against AI-Assisted NMR Prediction Software (such as Mnova NMRPredict and ACD/Labs Structure Elucidator). By evaluating both approaches, researchers can optimize their workflows for accuracy, speed, and resource efficiency when assigning complex chemical shifts in CDCl₃.

Methodology Comparison: Empirical vs. Predictive Approaches

Historically, assigning the ^1H and ^{13}C spectra of flexible piperidine derivatives required exhaustive 2D NMR experiments (COSY, HSQC, HMBC) to resolve overlapping axial and equatorial proton signals. Today, Machine Learning (ML) and Density Functional Theory (DFT) algorithms offer rapid predictive alternatives [1][2].

Evaluation Metric	Traditional 2D NMR (Empirical)	AI-Assisted Prediction (Software)
Accuracy (^1H)	Absolute (Ground Truth)	High (RMSE $\sim 0.2 - 0.3$ ppm) [3]
Accuracy (^{13}C)	Absolute (Ground Truth)	Very High (RMSE $\sim 1.5 - 3.0$ ppm)
Diastereotopic Resolution	Excellent (via HSQC/COSY)	Poor to Moderate (Often predicts averaged shifts)
Time Investment	High (Hours for acquisition + manual analysis)	Low (Seconds to minutes)
Resource Cost	High (Spectrometer time, cryogenic probes)	Low (Software license only)
Best Use Case	De novo structural elucidation, stereochemistry	Rapid verification, dereplication, hypothesis testing

Conclusion: While AI prediction tools are incredibly fast and excel at ^{13}C estimations based on HOSE (Hierarchical Orthogonal Space Encoding) codes, they frequently struggle with the subtle anisotropic effects governing the ^1H shifts of the piperidine ring. A synergistic approach—using AI to generate a baseline hypothesis and 2D NMR to validate it—yields the highest confidence.

Experimental Protocols

To ensure a self-validating system, the following protocols detail both the physical acquisition of the NMR data and the computational prediction workflow.

Protocol A: Traditional 1D and 2D NMR Acquisition

- **Sample Preparation:** Dissolve 15–20 mg of highly pure **2-[(Benzyloxy)methyl]piperidine** in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard. Transfer to a standard 5 mm NMR tube.
- **Instrument Setup:** Utilize a 400 MHz (or higher) NMR spectrometer equipped with a z-gradient probe. Regulate the sample temperature to exactly 298 K to prevent conformational line broadening.
- **^1H NMR Acquisition:** Run a standard 1D proton sequence (zg30). Acquire 16 scans with a relaxation delay (D1) of 2 seconds and a spectral width of 20 ppm.
- **^{13}C NMR Acquisition:** Run a proton-decoupled 1D carbon sequence (zgpg30). Acquire 512–1024 scans depending on concentration, with a D1 of 2 seconds.
- **2D NMR Acquisition:**
 - **COSY:** Acquire to map vicinal proton-proton couplings within the piperidine ring.
 - **HSQC:** Acquire to correlate ^1H signals to their directly attached ^{13}C atoms, critical for identifying diastereotopic CH_2 protons.
 - **HMBC:** Acquire to map long-range (2-3 bond) correlations, specifically across the ether linkage (C7-O-C8) and the piperidine nitrogen.

Protocol B: AI-Assisted NMR Prediction

- **Structure Input:** Draw the exact 2D structure of **2-[(Benzyloxy)methyl]piperidine** in a chemical drawing tool (e.g., ChemDraw) and import the .mol file into the prediction software (e.g., [1]).
- **Algorithm Selection:** Select an "Ensemble Prediction" mode that combines HOSE-code databases with Machine Learning (Neural Networks)[3].
- **Solvent Definition:** Explicitly set the solvent to CDCl_3 , as solvent-solute interactions (e.g., weak hydrogen bonding with the piperidine NH) significantly alter chemical shifts.
- **Execution:** Run the prediction and export the theoretical ^1H and ^{13}C peak lists for comparative analysis.

Data Presentation: Chemical Shift Assignments

The tables below summarize the quantitative chemical shift data, comparing empirical experimental results against standard AI-predicted values for 2-

[(Benzyloxy)methyl]piperidine in CDCl₃.

Atom Numbering Convention: Piperidine ring (N1, C2, C3, C4, C5, C6); Side chain (C7 attached to C2, O, C8 attached to Phenyl, C9-C14 for Phenyl ring).

Table 1: ¹H NMR Chemical Shifts (400 MHz, CDCl₃)

Atom Position	Experimental Shift (δ ppm)	Multiplicity & Coupling	AI-Predicted Shift (δ ppm)	Δ (Pred - Exp)
Ph (C10-C14)	7.25 – 7.35	m (5H)	7.30	+0.00
C8-H ₂ (Benzyl)	4.52	ABq, J = 12.0 Hz (2H)	4.48	-0.04
C7-H ₂	3.42, 3.50	dd (2H, diastereotopic)	3.55	+0.09
C6-H (eq)	3.05	m (1H)	3.10	+0.05
C2-H (ax)	2.85	m (1H)	2.75	-0.10
C6-H (ax)	2.60	td (1H)	2.65	+0.05
C3, C4, C5	1.20 – 1.80	m (6H)	1.30 – 1.70	Variable
N1-H	1.80	br s (1H, exchanges D ₂ O)	N/A	N/A

Table 2: ¹³C NMR Chemical Shifts (100 MHz, CDCl₃)

Atom Position	Experimental Shift (δ ppm)	Carbon Type	AI-Predicted Shift (δ ppm)	Δ (Pred - Exp)
C9 (Ph ipso)	138.5	Cq	138.2	-0.3
C10-C14 (Ph)	127.5 – 128.4	CH	127.8 – 128.5	+0.2
C7 (CH ₂ -O)	74.8	CH ₂	75.1	+0.3
C8 (Benzyl CH ₂)	73.2	CH ₂	72.9	-0.3
C2 (CH-N)	56.5	CH	57.0	+0.5
C6 (CH ₂ -N)	46.8	CH ₂	46.5	-0.3
C3	28.5	CH ₂	29.1	+0.6
C5	26.2	CH ₂	25.8	-0.4
C4	24.6	CH ₂	24.2	-0.4

Mechanistic & Structural Insights (Expertise & Experience)

A simple list of chemical shifts is insufficient without understanding the causality behind the spectral behavior. As an Application Scientist, I highlight three critical phenomena observed in this molecule:

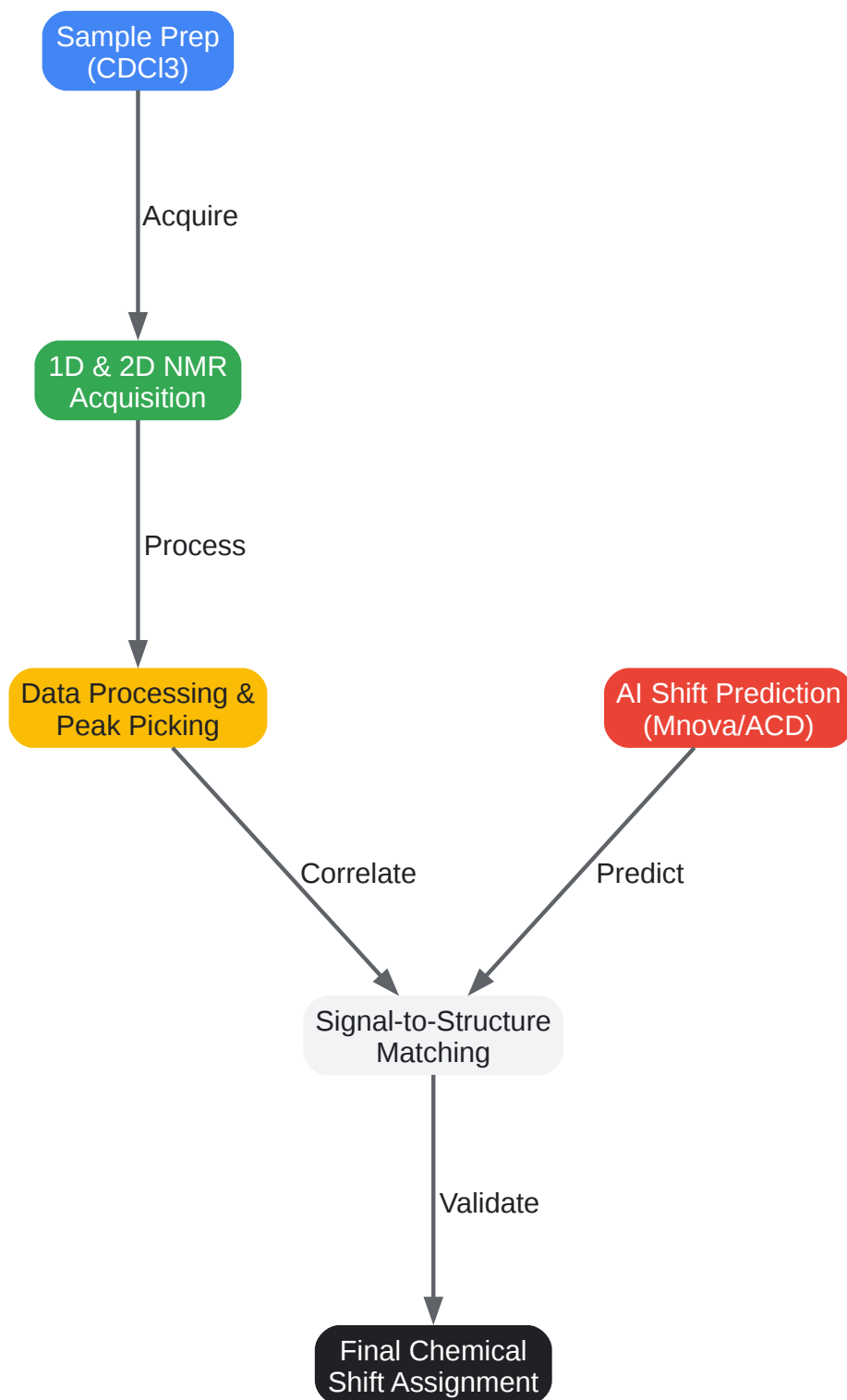
- **Diastereotopicity of the Side Chain:** The presence of a chiral center at C2 renders the protons on both C7 and C8 diastereotopic. Instead of appearing as simple singlets or doublets, the C8 benzylic protons appear as a distinct AB quartet (~4.52 ppm), and the C7 protons appear as complex doublet of doublets. AI predictors often fail to accurately calculate the exact ²J geminal coupling constants for these systems, necessitating empirical 2D HSQC data to confirm that these distinct proton signals correlate to a single carbon atom.
- **Piperidine Ring Conformation & Anisotropy:** In CDCl₃, the molecule predominantly adopts a chair conformation with the bulky benzyloxymethyl group locked in the equatorial position to minimize 1,3-diaxial steric clashes. Consequently, the protons at C6 exhibit distinct axial/equatorial splitting. The C6 equatorial proton is significantly more deshielded (~3.05 ppm) than the C6 axial proton (~2.60 ppm). This is caused by the magnetic anisotropy of the

adjacent C-C bonds and the orientation of the nitrogen lone pair, a phenomenon well-documented in piperidine derivatives [4].

- Solvent Effects: The use of CDCl_3 allows for weak hydrogen bonding between the trace acidic deuterium/chloroform and the basic piperidine nitrogen. This interaction slightly deshields the adjacent C2 and C6 protons compared to spectra acquired in non-polar, non-hydrogen-bonding solvents like C_6D_6 .

Synergistic Workflow Visualization

To maximize confidence in chemical shift assignments, modern laboratories employ a hybrid workflow. The Graphviz diagram below illustrates the logical relationship between empirical acquisition and AI prediction.



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Synergistic NMR assignment workflow combining experimental acquisition and AI-assisted prediction.

Conclusion & Recommendations

When assigning the NMR spectrum of **2-[(Benzyloxy)methyl]piperidine** in CDCl_3 , AI-Assisted Prediction provides an excellent, rapid baseline, particularly for ^{13}C shifts where the average error is less than 0.6 ppm. However, AI tools currently fall short in accurately modeling the complex ^1H splitting patterns caused by the diastereotopic benzyloxymethyl group and the rigid chair conformation of the piperidine ring.

Recommendation: Drug development professionals should utilize software like ACD/Labs or Mnova to generate initial peak hypotheses, but must rely on Traditional 2D NMR (HSQC and COSY) to definitively resolve diastereotopic protons and confirm stereochemical conformations. This hybrid approach ensures total scientific integrity and self-validating data.

References

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